

Hazards and handling precautions for 3-Bromo-2-(trifluoromethyl)thiophene

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Compound of Interest

Compound Name:	3-Bromo-2-(trifluoromethyl)thiophene
Cat. No.:	B1346392

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An In-depth Technical Guide to **3-Bromo-2-(trifluoromethyl)thiophene**: Hazards and Handling Precautions

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the hazards, handling precautions, and emergency procedures associated with **3-Bromo-2-(trifluoromethyl)thiophene** (CAS No: 924818-17-7). The information is intended to ensure the safe use of this compound in a laboratory and research setting.

Hazard Identification and Classification

3-Bromo-2-(trifluoromethyl)thiophene is classified as a hazardous chemical. The following tables summarize its GHS classification and associated precautionary statements.

Table 1: GHS Hazard Classification

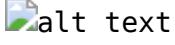
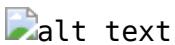
Pictogram	Signal Word	Hazard Statements
		H226: Flammable liquid and vapour. [1] H302: Harmful if swallowed. [1] H315: Causes skin irritation. [1] H319: Causes serious eye irritation. [1] H335: May cause respiratory irritation. [1]
	Danger [1]	

Table 2: GHS Precautionary Statements

Category	Code	Statement
Prevention	P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
P261	Avoid breathing dust/fume/gas/mist/vapours/spay. [2]	
P264	Wash hands thoroughly after handling. [3]	
P270	Do not eat, drink or smoke when using this product. [3]	
P271	Use only outdoors or in a well-ventilated area. [2] [3]	
P280	Wear protective gloves/protective clothing/eye protection/face protection. [2] [3]	
Response	P301+P310	IF SWALLOWED: Immediately call a POISON CENTER/doctor. [3]
P302+P352	IF ON SKIN: Wash with plenty of water and soap. [3]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [3]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [3]	
P362+P364	Take off contaminated clothing and wash it before reuse. [3]	

Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed. [3]
P405	Store locked up. [3]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

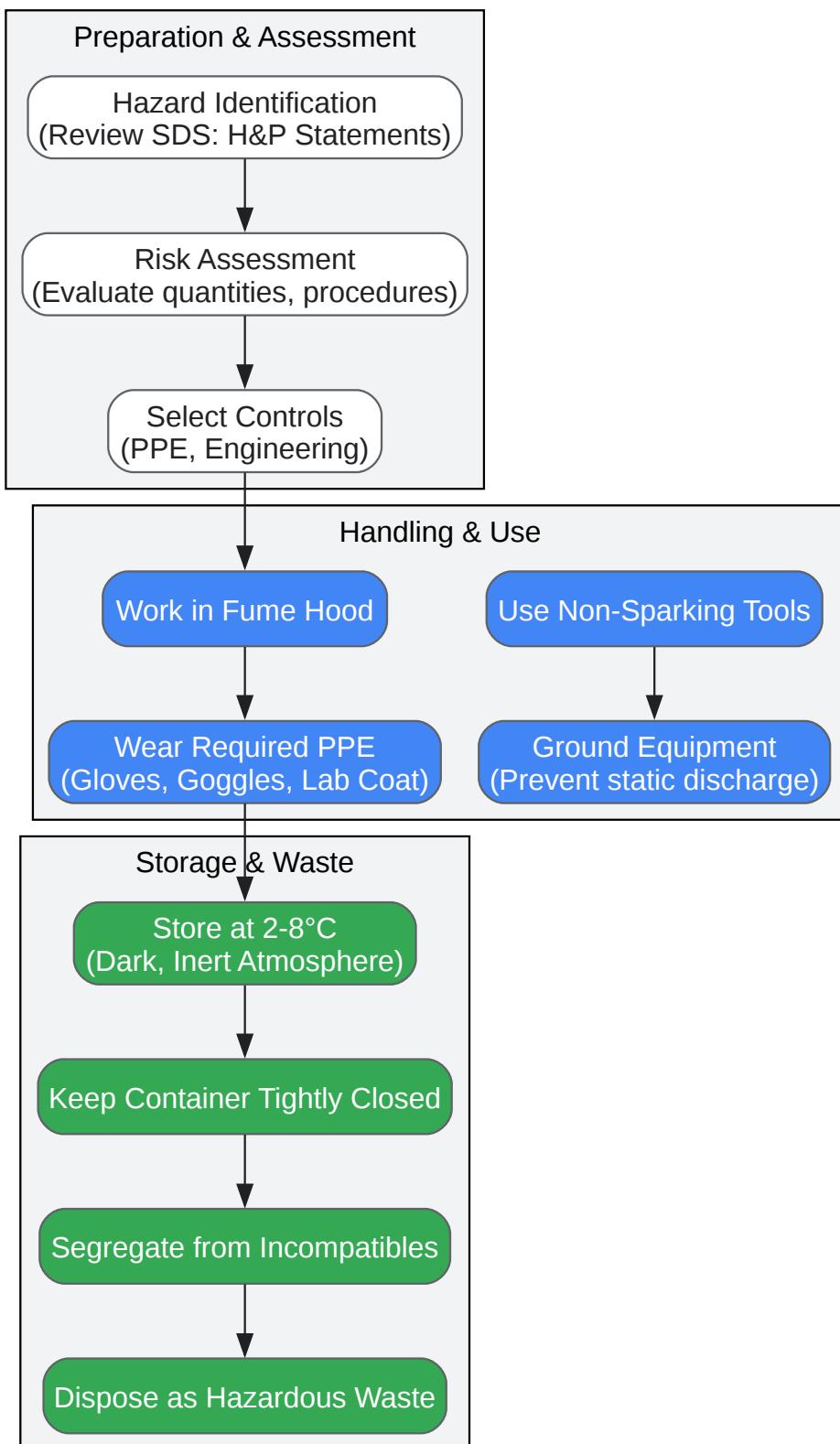
A summary of the key physical and chemical properties is provided below.

Table 3: Physical and Chemical Properties

Property	Value
CAS Number	924818-17-7 [1] [4]
Molecular Formula	C5H2BrF3S [4] [5]
Molecular Weight	231.03 g/mol [4]
Appearance	Data not available
Boiling Point	Data not available
Flash Point	Data not available (Note: Classified as a flammable liquid) [1]
Density	Data not available
Storage Temperature	2-8°C, Keep in dark place, inert atmosphere [4]

Safe Handling and Storage

Proper handling and storage are critical to minimize risk. The following workflow outlines the necessary steps for safely managing this chemical in a research environment.

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Caption: Workflow for safe handling of **3-Bromo-2-(trifluoromethyl)thiophene**.

Engineering Controls

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[3][6][7]
- Ignition Sources: Ensure all sources of ignition such as open flames, sparks, and hot surfaces are removed from the handling area.[6][7] Use explosion-proof electrical and lighting equipment.[7]
- Static Discharge: Take precautionary measures against static discharge. Use non-sparking tools and ensure containers and receiving equipment are properly grounded and bonded.[7]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[6]
- Skin Protection: Wear chemically resistant, impervious gloves (e.g., nitrile rubber). Always inspect gloves before use.[6] A lab coat or flame-retardant antistatic protective clothing is required.[6][8]
- Respiratory Protection: If working outside of a fume hood or if vapors are generated, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated area, away from heat and direct sunlight.[6][7] Recommended storage temperature is 2-8°C under an inert atmosphere.[4]
- Incompatible Materials: Avoid contact with strong reducing agents, bases, and oxidizing agents.[7]

Experimental Protocols: Emergency Procedures

First-Aid Measures

Table 4: First-Aid Procedures

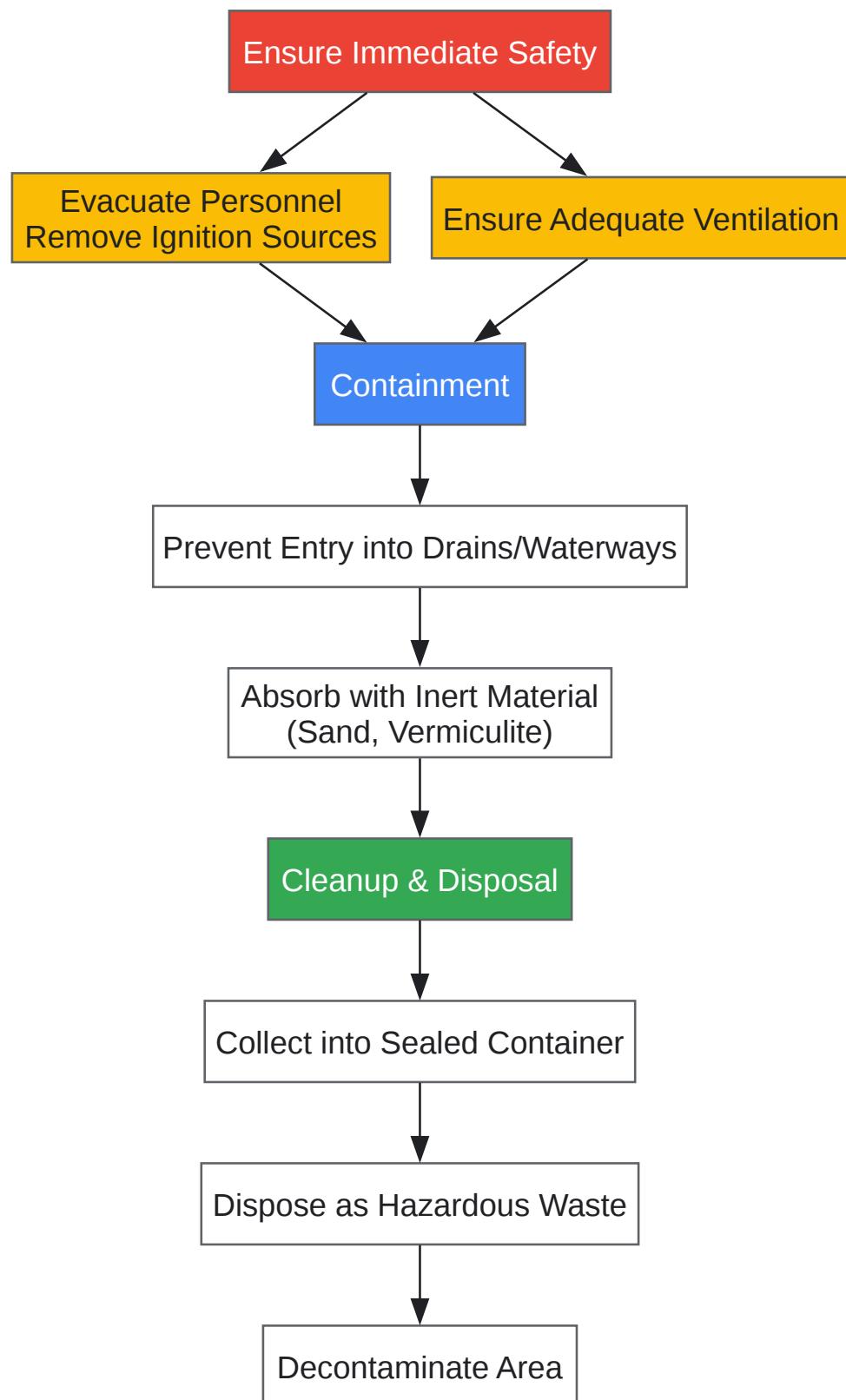
Exposure Route	Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration. Seek immediate medical attention.[6][9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[6][7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6]
- Specific Hazards: Vapors may form explosive mixtures with air.[8] Hazardous decomposition products can include hydrogen fluoride, hydrogen bromide, and oxides of carbon and sulfur in a fire.[9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

Accidental Release Measures

The logical flow for responding to a spill is detailed in the diagram below.

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